Personal protective equipment for handling 2MeSADP

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Compound of Interest

Compound Name:	*2MeSADP*
CAS No.:	*34983-48-7*
Cat. No.:	*B1221296*

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Essential Safety and Handling Guide for **2MeSADP**

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling specialized compounds like 2-Methylthioadenosine diphosphate (**2MeSADP**). This guide provides immediate, essential safety protocols, operational plans for handling and disposal, and detailed experimental context to foster a secure and efficient research environment.

Immediate Safety and Personal Protective Equipment (PPE)

While the Safety Data Sheet (SDS) for 2-Methylthioadenosine diphosphate (sodium salt) indicates that the compound is not classified as hazardous according to the Globally Harmonized System (GHS), standard laboratory safety precautions should always be observed.[1] It is prudent to consider this material hazardous until more information is available.[2] Avoid ingestion, inhalation, and contact with eyes, skin, or clothing.[2]

Recommended Personal Protective Equipment (PPE) for Handling **2MeSADP**:

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Equipment	Specification	Purpose
Gloves	Chemical-resistant gloves (e.g., nitrile)	To prevent skin contact.
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from splashes.
Lab Coat	Standard laboratory coat	To protect skin and clothing.
Respiratory Protection	Not generally required if handled in a well-ventilated area. Use a NIOSH-approved respirator if aerosols may be generated.	To prevent inhalation.

Operational Plan: Handling and Storage

Proper handling and storage are critical to maintain the integrity of **2MeSADP** and ensure the safety of laboratory personnel.

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure you are in a well-ventilated area.
- Don PPE: Put on all required personal protective equipment.
- Weighing: If weighing the solid form, do so in a chemical fume hood to avoid inhalation of any dust.
- Solution Preparation: The sodium salt of **2MeSADP** is soluble in water and PBS (pH 7.2) at approximately 10 mg/ml.[2] When preparing solutions, add the solvent slowly to the solid.
- Use: During experimental use, avoid direct contact and aerosol generation.
- Post-Handling: After use, thoroughly clean the work area and wash hands.[2]

Storage: **2MeSADP** is typically supplied as a solution in water and should be stored at -20°C for stability of at least two years.[2]

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Disposal Plan

Proper disposal of **2MeSADP** and associated materials is crucial to prevent environmental contamination and ensure compliance with regulations.

- Small Quantities: For minor amounts of **2MeSADP**, disposal with regular household waste may be permissible.[1]
- Large Quantities & Uncleaned Packaging: For larger quantities or uncleaned packaging, disposal must be conducted in accordance with official regulations.[1] It is recommended to consult your institution's environmental health and safety (EHS) department for specific guidelines on chemical waste disposal.[1]
- Contaminated Materials: Any materials, such as pipette tips, tubes, or gloves, that have come into contact with **2MeSADP** should be disposed of as chemical waste according to your institution's protocols.[1]

Spill Management

In the event of a spill, follow these steps to ensure safe cleanup:

- Wear appropriate PPE, including gloves, a lab coat, and safety glasses.[1]
- Ensure adequate ventilation.[1]
- Sweep up the solid material and place it into a suitable container for disposal.[1]
- Avoid the formation of dust.[1]

Quantitative Data for **2MeSADP**

The following table summarizes key quantitative data for **2MeSADP**, which is crucial for experimental design and interpretation.

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Parameter	Value	Receptor/System
pEC_{50} (Platelet Aggregation)	8.02 ± 0.20	Platelets
EC_{50} (human recombinant $P2Y_1$)	5.13 nM	$P2Y_1$
EC_{50} (human recombinant $P2Y_{12}$)	0.89 nM	$P2Y_{12}$
EC_{50} (rat $P2Y_1$)	0.58 nM	$P2Y_1$
EC_{50} (rat $P2Y_{12}$)	0.89 nM	$P2Y_{12}$
EC_{50} (mouse $P2Y_{13}$)	6.2 nM	$P2Y_{13}$
pEC_{50} (human $P2Y_1$)	8.29	$P2Y_1$
pEC_{50} (human $P2Y_{12}$)	9.05	$P2Y_{12}$
EC_{50} (human $P2Y_{13}$)	19 nM	$P2Y_{13}$
pEC_{50} (rat $P2Y_6$)	5.75	$P2Y_6$

Experimental Protocols

A common application for **2MeSADP** is in platelet aggregometry assays to study platelet function. The following workflow outlines the key steps in such an experiment.[1]

Platelet Aggregation Assay Workflow:

- Preparation of Platelet-Rich and Platelet-Poor Plasma:
  - Collect whole blood into tubes containing 3.8% trisodium citrate (9:1 blood to anticoagulant ratio).[1]
  - Centrifuge the blood at a low speed (e.g., 240 x g) for 10 minutes at room temperature to obtain platelet-rich plasma (PRP).[1]
  - Carefully collect the upper PRP layer.[1]

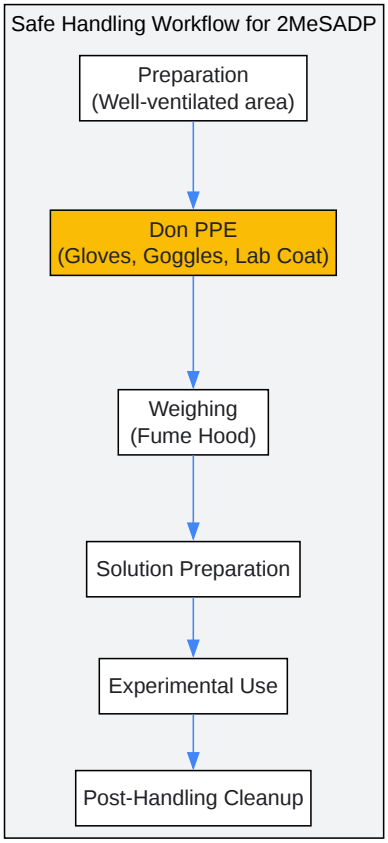
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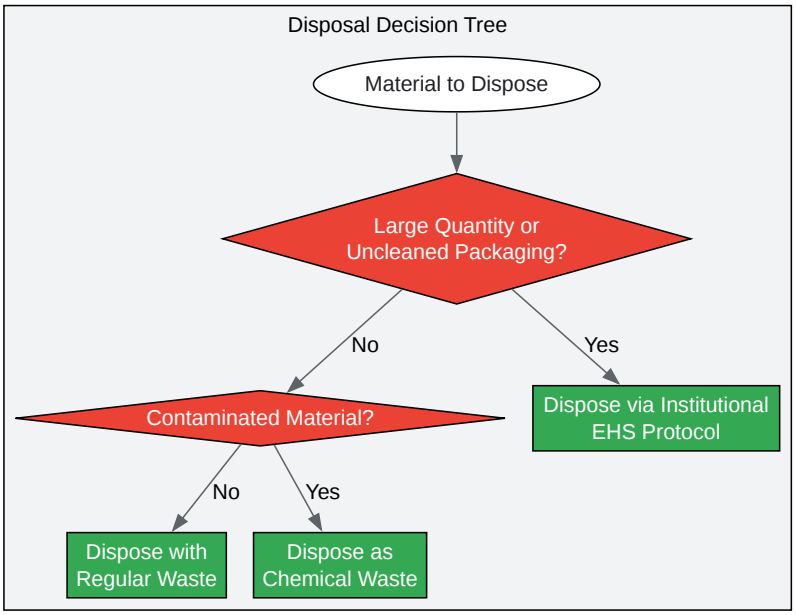
- Centrifuge the remaining blood at a high speed (e.g., 2000 x g) for 15 minutes to obtain platelet-poor plasma (PPP).[1]
- Adjust the platelet count in the PRP to the desired concentration (typically 200-350 x 10^3/µL) using PPP.[1]

- Platelet Aggregation Measurement:
  - Pre-warm the PRP sample to 37°C in the aggregometer cuvette with a stir bar.[1]
  - Set the baseline of the aggregometer to 0% aggregation using PRP and 100% aggregation using PPP.[1]
  - Add a specific concentration of **2MeSADP** to the PRP sample. The final concentration of **2MeSADP** to induce aggregation can range from nanomolar to low micromolar concentrations. A concentration of 10 nM has been shown to induce platelet aggregation.[1]
  - Record the change in light transmission as platelets aggregate.

Visualizations

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